

A Comprehensive Technical Guide to 4-tert-butylstyrene

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Compound of Interest

Compound Name: **4-tert-Butylstyrene**

Cat. No.: **B155148**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of **4-tert-butylstyrene**, a significant monomer in the field of polymer chemistry. The document outlines its fundamental chemical and physical properties, including its CAS number and molecular weight. It further delves into established experimental protocols for its synthesis and polymerization, with a focus on methods relevant to research and development. While direct biological signaling pathways for the monomer are not prominent in current literature, this guide explores its applications in the synthesis of advanced polymers for various uses, including potential biomedical applications. The information is presented to be a valuable resource for professionals in research, chemical synthesis, and drug development who are interested in leveraging the unique properties of **4-tert-butylstyrene**.

Core Chemical and Physical Properties

4-tert-butylstyrene, also known as p-tert-butylstyrene, is an organic compound characterized by a styrene backbone with a bulky tert-butyl group attached at the para position of the phenyl ring.^[1] This substitution significantly influences its physical properties and polymerization behavior.^[1] It is primarily used as a monomer in the production of various polymers and copolymers.^[1]

Chemical Identifiers

Identifier	Value
CAS Number	1746-23-2[2]
Molecular Formula	C ₁₂ H ₁₆ [2]
Molecular Weight	160.26 g/mol [3][4][5]
IUPAC Name	1-tert-butyl-4-ethenylbenzene[2]
Synonyms	p-tert-Butylstyrene, 1-tert-Butyl-4-vinylbenzene, 1-(1,1-Dimethylethyl)-4-ethenylbenzene[2][3][4]
InChI Key	QEDJMOONZLUIMC-UHFFFAOYSA-N[1]
SMILES	CC(C)(C)c1ccc(C=C)cc1

Physicochemical Data

The following table summarizes the key physicochemical properties of **4-tert-butylstyrene**.

Property	Value
Appearance	Colorless to pale yellow liquid[1]
Melting Point	-38 °C[3][4]
Boiling Point	91-92 °C at 9 mmHg[3][4]
Density	0.875 g/mL at 25 °C[3][4]
Refractive Index (n ₂₀ /D)	1.526[3][4]
Flash Point	181 °F (82.8 °C)[3]
Vapor Pressure	18.5 Pa at 25 °C[4]
Water Solubility	Not miscible[3][4]
LogP	4.44 at 20 °C[4]

Experimental Protocols

Synthesis of 4-tert-butylstyrene

A patented one-step process for the preparation of **4-tert-butylstyrene** involves the reaction of tert-butylbenzene with ethylene and oxygen.[6]

- Reactants: tert-butylbenzene, ethylene, and oxygen.[6]
- Catalyst: A catalyst prepared by treating metallic palladium or a fatty acid salt thereof with pyridine. Promoters such as copper, nickel, manganese, uranium, or thallium can be added to increase the yield.[6]
- Reaction Conditions:
 - Temperature: 50 to 300 °C.[6]
 - Pressure: Up to 100 kg/cm².[6]
- Procedure Outline:
 - Prepare the catalyst, for instance, by dissolving palladium acetate, cupric acetate, and thallium acetate in pyridine and acetic acid.[6]
 - Enclose the catalyst solution and tert-butylbenzene in a suitable pressure reactor (e.g., a microbomb).[6]
 - Introduce ethylene and oxygen into the reactor to the desired partial pressures.[6]
 - Heat the reactor to the target temperature (e.g., 140 °C) and maintain the reaction for a specified duration (e.g., 10 hours) with agitation.[6]
 - After cooling, the product, tert-butylstyrene, can be isolated and purified.

Polymerization of 4-tert-butylstyrene

Poly(**4-tert-butylstyrene**) is commonly synthesized via living anionic polymerization.[7][8] This method allows for the creation of polymers with well-defined molecular weights and narrow polydispersity indices.

- Monomer: **4-tert-butylstyrene**.
- Initiator: An organolithium compound, such as n-butyllithium.[9]
- Solvent: A non-protic solvent like cyclohexane or THF.[7][9]
- Reaction Conditions:
 - Temperature: -78 °C to room temperature, depending on the specific initiator and solvent system.[7][8]
 - Inert atmosphere (e.g., argon or nitrogen) is crucial due to the sensitivity of anionic polymerization to oxygen and moisture.[9]
- Procedure Outline:
 - Thoroughly dry all glassware and solvents to remove any traces of water.
 - Dissolve the **4-tert-butylstyrene** monomer in the chosen solvent in a reactor under an inert atmosphere.
 - Cool the solution to the desired reaction temperature.
 - Add the initiator dropwise to the monomer solution. The reaction is typically indicated by a color change.
 - Allow the polymerization to proceed for the desired time to achieve the target molecular weight.
 - Terminate the reaction by adding a quenching agent, such as methanol.
 - Precipitate the resulting polymer in a non-solvent like methanol or ethanol, filter, and dry. [7][8]

Characterization of Poly(4-tert-butylstyrene)

- Size Exclusion Chromatography (SEC): Used to determine the number-average molecular weight (Mn), weight-average molecular weight (Mw), and polydispersity index (PDI) of the

polymer.[7][8]

- Differential Scanning Calorimetry (DSC): Employed to measure the glass transition temperature (Tg) of the polymer.[7][8]

Applications in Research and Development

While **4-tert-butylstyrene** itself is not known for direct biological activity, its polymers and copolymers are of significant interest in various fields, including materials science and biomedical applications.

Advanced Lithography

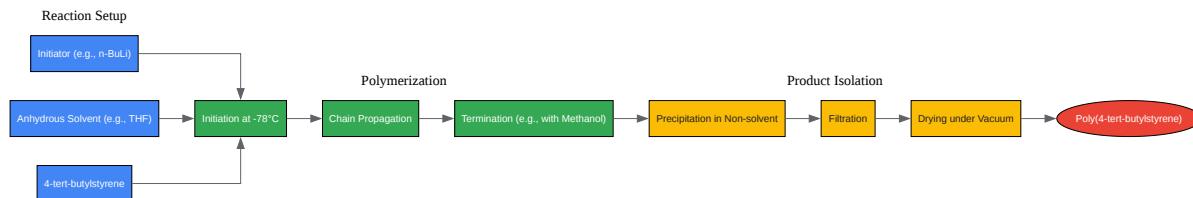
Copolymers of **4-tert-butylstyrene**, such as poly(**4-tert-butylstyrene**-block-methyl methacrylate) (PtBS-b-PMMA), are being investigated as materials for advanced lithography.[10][11][12] These materials can self-assemble into well-ordered nanostructures, which is a desirable characteristic for next-generation electronic components.[10][11][12]

Biomedical Materials

Copolymers incorporating **4-tert-butylstyrene** have been synthesized for potential use in biomedical applications. For instance, sulfonated copolymers of tert-butyl styrene, styrene, and isoprene have been blended with polypropylene to create materials with improved blood compatibility.[9] The tert-butyl group plays a role in controlling the properties of the resulting sulfonated polymer, which is crucial for its performance as a biomaterial.[9]

Visualized Workflows and Processes

Anionic Polymerization of **4-tert-butylstyrene**

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Caption: Workflow for the synthesis of poly(**4-tert-butylstyrene**) via anionic polymerization.

Development of Biocompatible Copolymers

Copolymer Synthesis

Monomers
(4-t-butylstyrene, Styrene, Isoprene)

Anionic Polymerization

tSIS Copolymer

Chemical Modification

Hydrogenation

Sulfonation

Sulfonated tSEPS

Biomaterial Formulation & Testing

Blending with Polypropylene

Surface & Mechanical Characterization

Blood Compatibility Testing

Biocompatible Material

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